

Introduction: The Significance of 1,3,5-Substituted Pyrazoles in Modern Chemistry

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Compound of Interest

Compound Name: *1-(4-methylphenyl)-3-phenyl-1H-pyrazol-5-amine*

CAS No.: 77746-54-4

Cat. No.: B1609173

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Pyrazoles, five-membered heterocyclic compounds containing two adjacent nitrogen atoms, represent a cornerstone of medicinal chemistry and materials science. Among the various substitution patterns, the 1,3,5-trisubstituted pyrazole scaffold is of particular importance, forming the core structure of numerous compounds with significant biological activities, including analgesic, anti-inflammatory, and anticancer properties. The precise control over the placement of substituents on the pyrazole ring, known as regiospecificity, is paramount as even minor positional changes can drastically alter a molecule's biological function. This guide provides an in-depth exploration of the key synthetic strategies for achieving regiospecificity in the synthesis of 1,3,5-substituted pyrazoles, with a focus on the underlying mechanisms and practical experimental considerations.

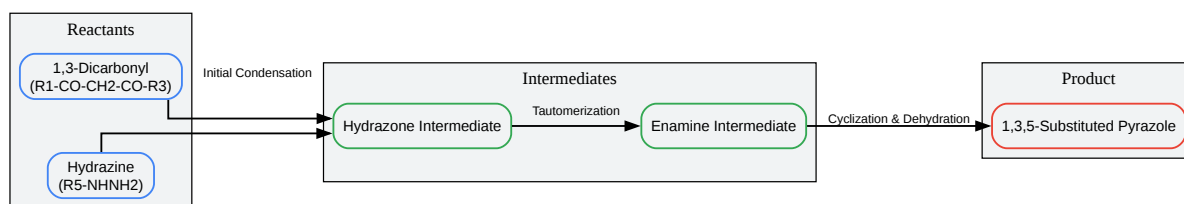
Classical Approaches: The Knorr Pyrazole Synthesis and its Variants

One of the most fundamental and enduring methods for pyrazole synthesis is the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative. The Knorr pyrazole synthesis, first

reported in 1883, remains a widely used and versatile method for accessing a variety of pyrazole derivatives.

Mechanism and Regioselectivity

The regiochemical outcome of the Knorr synthesis is dictated by the initial nucleophilic attack of the hydrazine onto one of the carbonyl groups of the 1,3-dicarbonyl compound. The more electrophilic carbonyl carbon is preferentially attacked. Subsequent dehydration and cyclization lead to the formation of the pyrazole ring. For asymmetrical 1,3-dicarbonyl compounds, a mixture of regioisomers can be obtained. However, by carefully selecting the hydrazine derivative and controlling the reaction conditions, a high degree of regioselectivity can be achieved. For instance, using a substituted hydrazine, the more sterically hindered nitrogen atom will typically attack the less sterically hindered carbonyl group.



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Caption: Workflow of the Knorr Pyrazole Synthesis.

Experimental Protocol: Synthesis of 1-Phenyl-3-methyl-5-(trifluoromethyl)pyrazole

This protocol describes a typical Knorr synthesis employing a fluorinated 1,3-dicarbonyl compound.

Materials:

- 1,1,1-Trifluoro-2,4-pentanedione
- Phenylhydrazine
- Ethanol
- Glacial Acetic Acid

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 1,1,1-trifluoro-2,4-pentanedione (1.0 eq) in ethanol.
- Add phenylhydrazine (1.0 eq) to the solution.
- Add a catalytic amount of glacial acetic acid.
- Reflux the reaction mixture for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product may precipitate out of solution. If so, collect the solid by vacuum filtration.
- If no precipitate forms, reduce the solvent volume under reduced pressure and purify the residue by column chromatography on silica gel.

Data Summary:

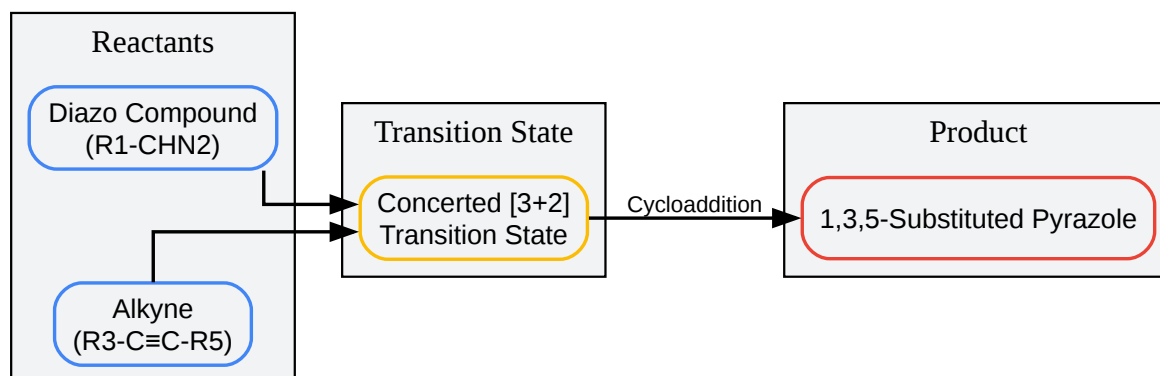
Reactant 1	Reactant 2	Solvent	Catalyst	Yield (%)	Reference
1,1,1-Trifluoro-2,4-pentanedione	Phenylhydrazine	Ethanol	Acetic Acid	>90	General knowledge

Modern Strategies I: 1,3-Dipolar Cycloaddition Reactions

The [3+2] cycloaddition between a 1,3-dipole and a dipolarophile is a powerful tool for constructing five-membered heterocyclic rings. For pyrazole synthesis, the reaction of a diazo compound (the 1,3-dipole) with an alkyne (the dipolarophile) is a highly efficient and regiospecific method.

Mechanism and Regiocontrol

The regioselectivity of this cycloaddition is governed by the electronic properties of both the diazo compound and the alkyne, as explained by frontier molecular orbital (FMO) theory. In most cases, the reaction proceeds via a concerted mechanism. The terminal nitrogen of the diazo compound typically bonds to the more electrophilic carbon of the alkyne. By strategically placing electron-withdrawing or electron-donating groups on the reactants, the regiochemical outcome can be precisely controlled.



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Caption: Concerted [3+2] Cycloaddition for Pyrazole Synthesis.

Experimental Protocol: Copper-Catalyzed Synthesis of a 1,3,5-Trisubstituted Pyrazole

This protocol exemplifies a modern, copper-catalyzed variant of the 1,3-dipolar cycloaddition, which often proceeds with high regioselectivity and efficiency.

Materials:

- Terminal Alkyne
- Sulfonyl Azide
- Copper(I) Iodide (CuI)
- N,N-Diisopropylethylamine (DIPEA)
- Toluene

Procedure:

- To a stirred solution of the terminal alkyne (1.0 eq) in toluene, add the sulfonyl azide (1.2 eq).
- Add CuI (5 mol%) and DIPEA (2.0 eq) to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours. Monitor the reaction by TLC.
- Upon completion, dilute the reaction mixture with ethyl acetate and wash with saturated aqueous ammonium chloride solution.
- Separate the organic layer, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Data Summary:

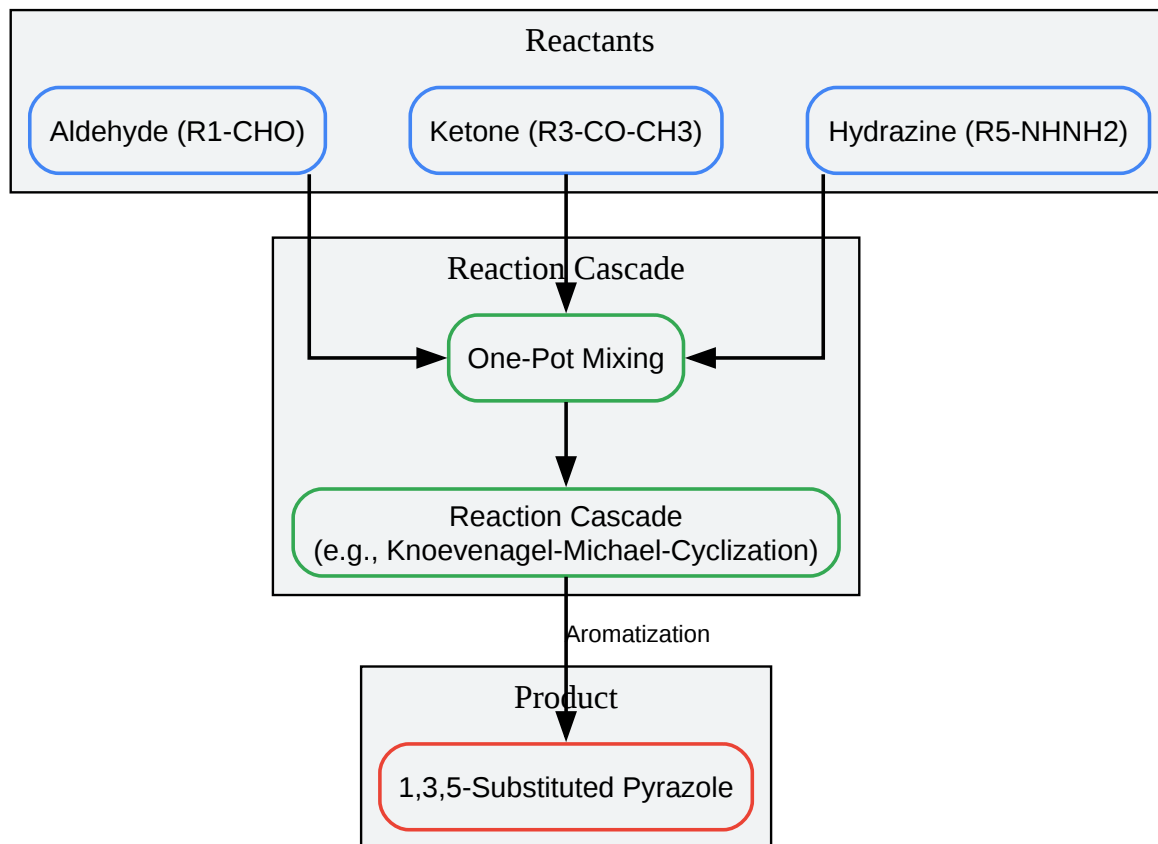
Alkyne Substituent (R3)	Azide Substituent (R1)	Catalyst	Solvent	Yield (%)	Reference
Phenyl	Tosyl	CuI	Toluene	85-95	General knowledge
n-Butyl	Mesyl	CuI	Toluene	80-90	General knowledge

Modern Strategies II: Multicomponent Reactions (MCRs)

Multicomponent reactions, in which three or more reactants combine in a single synthetic operation to form a product that incorporates portions of all the reactants, have emerged as a highly efficient and atom-economical approach for the synthesis of complex molecules. Several MCRs have been developed for the regiospecific synthesis of 1,3,5-substituted pyrazoles.

Mechanism and Advantages

A common MCR strategy for pyrazole synthesis involves the reaction of an aldehyde, a ketone, and a hydrazine. The reaction typically proceeds through a cascade of sequential reactions, such as the formation of an enamine or a hydrazone intermediate, followed by an intramolecular cyclization and aromatization. The high degree of convergence and the ability to generate molecular diversity from simple starting materials make MCRs particularly attractive for drug discovery applications. The regioselectivity is often excellent, as the reaction pathway is highly orchestrated.



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Caption: General workflow for a multicomponent pyrazole synthesis.

Experimental Protocol: A Three-Component Synthesis of 1,3,5-Trisubstituted Pyrazoles

This protocol outlines a general procedure for a three-component reaction to synthesize 1,3,5-substituted pyrazoles.

Materials:

- An Aldehyde
- A Methyl Ketone

- Hydrazine Hydrate
- A suitable catalyst (e.g., an acid or a base)
- A suitable solvent (e.g., ethanol, water)

Procedure:

- In a round-bottom flask, combine the aldehyde (1.0 eq), the methyl ketone (1.0 eq), and the hydrazine hydrate (1.1 eq) in the chosen solvent.
- Add the catalyst (e.g., 10 mol% of a Lewis acid or a Brønsted acid/base).
- Stir the reaction mixture at the appropriate temperature (from room temperature to reflux) for the required time (typically 2-12 hours). Monitor the reaction by TLC.
- After completion, cool the reaction mixture. The product may precipitate and can be collected by filtration.
- If the product does not precipitate, perform a standard aqueous workup, extract the product with an organic solvent, dry the organic layer, and concentrate it.
- Purify the crude product by recrystallization or column chromatography.

Data Summary:

Aldehyde	Ketone	Catalyst	Solvent	Yield (%)	Reference
Benzaldehyde	Acetophenone	L-Proline	Ethanol	80-95	General knowledge
4-Chlorobenzaldehyde	Acetone	Piperidine	Methanol	75-90	General knowledge

Conclusion and Future Outlook

The regiospecific synthesis of 1,3,5-substituted pyrazoles is a mature yet continuously evolving field. While classical methods like the Knorr synthesis remain valuable, modern strategies such as 1,3-dipolar cycloadditions and multicomponent reactions offer significant advantages in terms of efficiency, atom economy, and the ability to rapidly generate diverse libraries of compounds. The choice of synthetic route ultimately depends on the desired substitution pattern, the availability of starting materials, and the required scale of the synthesis. Future developments in this area will likely focus on the discovery of novel catalytic systems, the expansion of the substrate scope of existing methods, and the application of flow chemistry and other enabling technologies to further enhance the efficiency and sustainability of pyrazole synthesis.

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